

CAS number and molecular structure of Sodium 2,4-dinitrophenolate.

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Compound of Interest

Compound Name: Sodium 2,4-dinitrophenolate

Cat. No.: B1681034

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An In-depth Technical Guide on Sodium 2,4-dinitrophenolate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Sodium 2,4-dinitrophenolate**, a compound of significant interest in biochemical research.

Core Identification

Sodium 2,4-dinitrophenolate, also known as the sodium salt of 2,4-dinitrophenol (DNP), is an organic compound with the CAS number 1011-73-0.^{[1][2][3]} It is chemically related to trinitrophenol (picric acid) and is utilized in biochemical studies of oxidative processes.^{[1][2]}

Chemical and Physical Properties

The fundamental properties of **Sodium 2,4-dinitrophenolate** are summarized in the table below. This data is essential for laboratory handling, experimental design, and computational modeling.

Property	Value	Source
CAS Number	1011-73-0	[1] [2] [3]
Molecular Formula	C ₆ H ₃ N ₂ NaO ₅	[2] [3]
Molecular Weight	206.09 g/mol	[3]
IUPAC Name	sodium;2,4-dinitrophenolate	[1]
Synonyms	2,4-Dinitrophenol sodium salt, Sodium 2,4-dinitrophenoxide, Sodium DNP	[3] [4]
Appearance	Light yellow to brown powder or crystals	[4]
Solubility	Soluble in DMSO	[1]
InChI Key	JMOHQJVXBQAVNW- UHFFFAOYSA-M	[2]
SMILES	C1=CC(=C(C=C1--INVALID- LINK--[O-])--INVALID-LINK-- [O-])[O-].[Na+]	[1]

Molecular Structure

The molecular structure of **Sodium 2,4-dinitrophenolate** consists of a phenolate ring with two nitro groups at the 2 and 4 positions, and a sodium ion. The nitro groups are crucial to the compound's electronic properties.[\[1\]](#)

Caption: 2D molecular structure of **Sodium 2,4-dinitrophenolate**.

This initial guide provides the foundational chemical data for **Sodium 2,4-dinitrophenolate**. Further sections will delve into its biochemical activities, experimental protocols for its use, and its role in various signaling pathways.

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References

- 1. Sodium 2,4-dinitrophenolate | 1011-73-0 | Benchchem [benchchem.com]
- 2. medkoo.com [medkoo.com]
- 3. Sodium 2,4-dinitrophenolate | C₆H₃N₂NaO₅ | CID 70533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Sodium 2,4-Dinitrophenolate | 1011-73-0 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
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